

Application Notes and Protocols for 1-Nitroso-pyrroloperidine as a Reference Standard

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Compound of Interest

Compound Name: 1-Nitroso-pyrroloperidine

Cat. No.: B15807092

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Nitroso-pyrroloperidine, chemically known as 1-nitrosooctahydro-1H-pyrrolo[3,4-b]pyridine, is a critical reference standard for the analytical testing of pharmaceutical products. [1][2] Its primary application lies in the development, validation, and routine monitoring of analytical methods designed to detect and quantify nitrosamine impurities in drug substances and drug products.[1][3] The presence of nitrosamines, which are classified as probable human carcinogens, is a significant concern for regulatory agencies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA). Consequently, robust analytical methods are required to ensure that pharmaceutical products meet stringent safety standards.

This document provides detailed application notes and protocols for the use of **1-Nitroso-pyrroloperidine** as a reference standard in a quality control (QC) and research setting.

Physicochemical Data and Specifications

A comprehensive Certificate of Analysis (CoA) is typically supplied with the **1-Nitroso-pyrroloperidine** reference standard.^{[2][4]} This document provides essential information on the identity, purity, and potency of the standard.

Table 1: Typical Physicochemical Data for **1-Nitroso-pyrroloperidine** Reference Standard

Parameter	Typical Specification
Chemical Name	1-nitrosooctahydro-1H-pyrrolo[3,4-b]pyridine
Molecular Formula	C ₇ H ₁₃ N ₃ O
Molecular Weight	155.20 g/mol ^{[2][5]}
Appearance	White to off-white solid
Purity (by HPLC)	≥ 98.0%
Identity	Conforms to structure (¹ H-NMR, MS)
Storage	2-8°C, protected from light

Application: Quantitative Analysis by LC-MS/MS

Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) is the recommended technique for the trace-level quantification of nitrosamine impurities due to its high sensitivity and selectivity.^[6] The following protocol is a representative method for the analysis of **1-Nitroso-pyrroloperidine**. Note: This protocol should be optimized and validated for the specific drug product matrix.

Experimental Protocol: LC-MS/MS Analysis

Objective: To quantify the concentration of **1-Nitroso-pyrroloperidine** in a drug product sample.

Materials:

- **1-Nitroso-pyrroloperidine** Reference Standard
- Methanol (LC-MS grade)

- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Drug product sample
- Volumetric flasks, pipettes, and vials
- Syringe filters (e.g., 0.22 μ m PVDF)

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer (MS/MS) with an electrospray ionization (ESI) source.

Procedure:

- Standard Stock Solution Preparation (e.g., 100 μ g/mL):
 - Accurately weigh approximately 1.0 mg of **1-Nitroso-pyrroloperidine** reference standard.
 - Dissolve in a suitable solvent (e.g., Methanol) in a 10.0 mL volumetric flask.
 - Sonicate briefly to ensure complete dissolution.
- Working Standard Solutions and Calibration Curve:
 - Prepare a series of working standard solutions by serial dilution of the stock solution to create a calibration curve (e.g., 0.1, 0.5, 1.0, 5.0, 10.0, 25.0, 50.0 ng/mL).
 - The diluent should be a mixture of mobile phase A and B to match the initial chromatographic conditions.
- Sample Preparation:
 - Accurately weigh a portion of the drug product and dissolve or extract it with a suitable solvent. The choice of solvent and extraction procedure will depend on the drug product

matrix and must be optimized.

- The final sample concentration should be adjusted to fall within the range of the calibration curve.
- Filter the final sample solution through a 0.22 µm syringe filter before injection.
- LC-MS/MS Conditions:
 - The following are example parameters and should be optimized:

Table 2: Example LC-MS/MS Parameters for **1-Nitroso-pyrroloperidine** Analysis

Parameter	Condition
HPLC Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Methanol
Gradient Elution	Start with 5% B, ramp to 95% B over 5 min, hold for 2 min, return to initial conditions
Flow Rate	0.3 mL/min
Column Temperature	40°C
Injection Volume	5 µL
Ionization Mode	Electrospray Ionization (ESI), Positive
Precursor Ion (m/z)	156.1 (M+H) ⁺
Product Ions (m/z)	Example transitions: 126.1, 98.1 (These must be determined experimentally)
Collision Energy	Optimize for each transition

- Data Analysis:

- Integrate the peak area of the **1-Nitroso-pyrrolopiperidine** in the chromatograms of the standards and samples.
- Construct a calibration curve by plotting the peak area versus the concentration of the working standards.
- Determine the concentration of **1-Nitroso-pyrrolopiperidine** in the sample by interpolating its peak area from the calibration curve.

Method Validation

The analytical method should be validated according to the International Council for Harmonisation (ICH) Q2(R1) guidelines to ensure it is fit for its intended purpose.^{[7][8]}

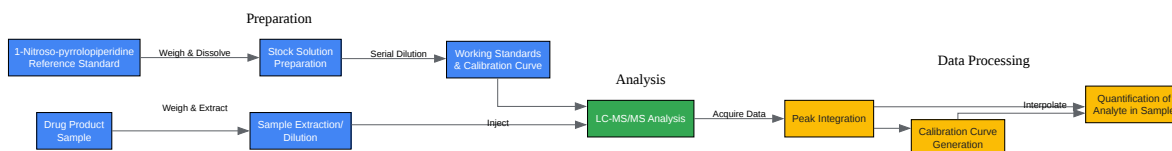
Table 3: Key Method Validation Parameters and Typical Acceptance Criteria

Parameter	Purpose	Typical Acceptance Criteria
Specificity	To ensure the signal is from the analyte and not from interferences.	No interfering peaks at the retention time of 1-Nitroso-pyrroloperidine in a blank or placebo sample.
Linearity	To demonstrate a proportional relationship between concentration and response.	Correlation coefficient (r^2) $\geq$ 0.995
Range	The concentration interval over which the method is precise, accurate, and linear.	Typically from the Limit of Quantitation (LOQ) to 150% of the specification limit.
Accuracy	The closeness of the measured value to the true value.	Recovery of spiked samples within 80-120%.
Precision	The degree of scatter between a series of measurements.	Repeatability (intra-day) and Intermediate Precision (inter-day) Relative Standard Deviation (RSD) $\leq$ 15%.
Limit of Detection (LOD)	The lowest amount of analyte that can be detected but not necessarily quantified.	Signal-to-noise ratio $\geq$ 3.
Limit of Quantitation (LOQ)	The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.	Signal-to-noise ratio $\geq$ 10.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the quantitative analysis of **1-Nitroso-pyrroloperidine** in a pharmaceutical sample using the reference standard.

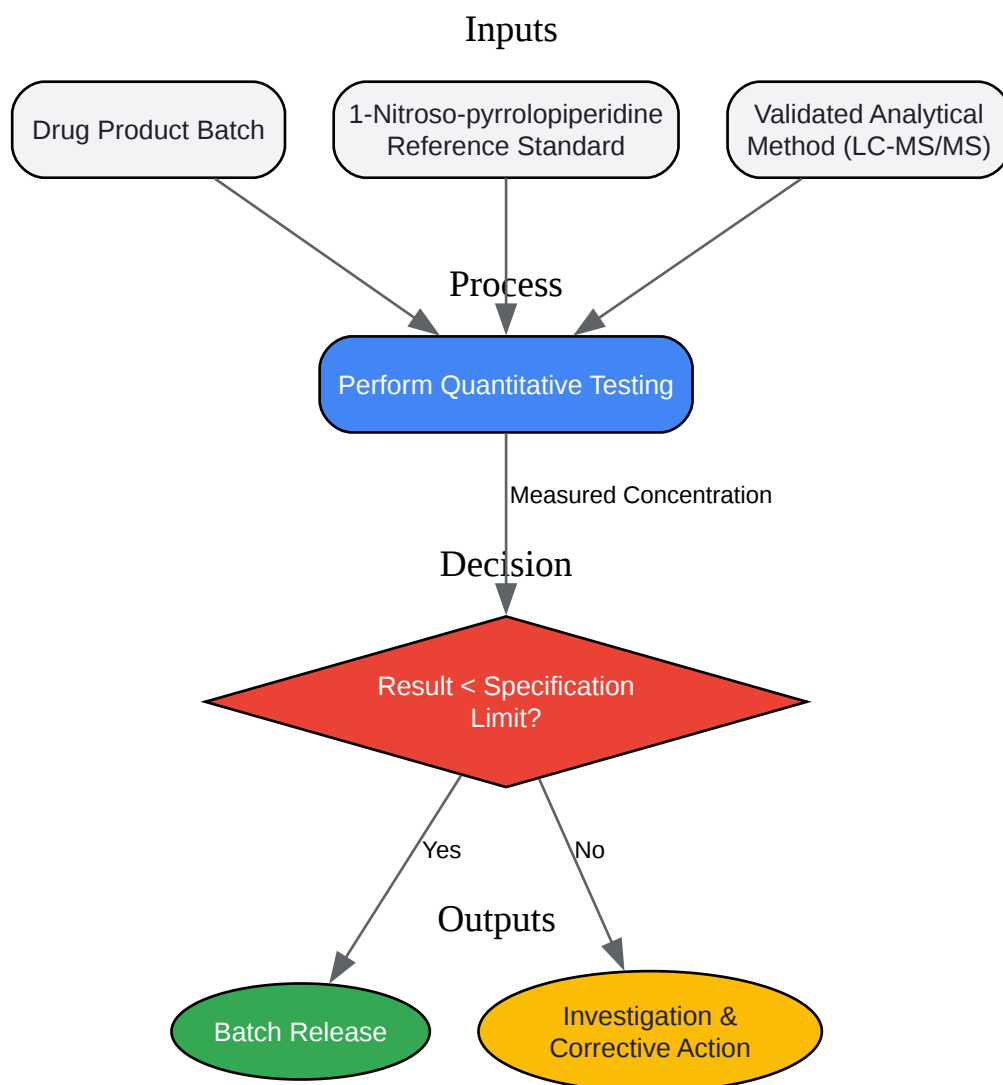


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Workflow for Quantitative Analysis

Quality Control Logic

The use of a certified reference standard is a fundamental component of the quality control process for ensuring the safety of pharmaceutical products with respect to nitrosamine impurities.



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Role in Quality Control Decision Making

Safety and Handling

1-Nitroso-pyrroloperidine is a chemical substance and should be handled with appropriate care in a laboratory setting. Always refer to the Safety Data Sheet (SDS) provided by the supplier for detailed information on handling, storage, and disposal.[1] Personal Protective Equipment (PPE), including gloves, lab coat, and safety glasses, should be worn when handling the reference standard.

Conclusion

The **1-Nitroso-pyrroloperidine** reference standard is an indispensable tool for the pharmaceutical industry in the control of nitrosamine impurities. Its proper use in conjunction with a validated, sensitive analytical method such as LC-MS/MS is essential for ensuring the quality and safety of drug products and for meeting global regulatory expectations.

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